Technical Guide: Reactivity Profile of tert-Butyl 3-methyl-4-nitrobenzoate[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*tert-Butyl 3-methyl-4-nitrobenzoate*
CAS No.:	*147290-67-3*
Cat. No.:	*B127869*

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Executive Summary: The Orthogonal Scaffold

tert-Butyl 3-methyl-4-nitrobenzoate (CAS: 147290-67-3) serves as a strategic "hub" molecule in organic synthesis.[1] Its value lies in the orthogonal reactivity of its three functional components:

- tert-Butyl Ester: Provides acid-labile carboxyl protection that is stable to basic hydrolysis and nucleophilic attack, unlike methyl or ethyl esters.[1]
- Nitro Group: A latent aniline precursor that directs electrophilic substitution and activates the ring for nucleophilic aromatic substitution (SNAr) if derivatized.
- Benzylic Methyl Group: A site for radical functionalization (bromination/oxidation) to access benzylic halides or aldehydes without disturbing the ester or nitro moieties.

This guide details the specific reactivity patterns, validated protocols, and safety considerations for manipulating this compound.

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Chemical Profile & Electronic Structure[1]

Property	Data
CAS Number	147290-67-3
Molecular Formula	$C_{12}H_{15}NO_4$
Molecular Weight	237.25 g/mol
Predicted Density	1.157 g/cm³
Boiling Point	~345°C (760 mmHg)
Electronic Character	Electron-deficient aromatic ring (Deactivated).[1]
Hammett Effects	Nitro ( ) and Ester ( ) are strong Electron Withdrawing Groups (EWG).[1]

Structural Insight: The steric bulk of the tert-butyl group shields the carbonyl carbon from nucleophilic attack (e.g., by hydroxide or alkoxides), making this ester significantly more robust under basic conditions (e.g., Suzuki coupling bases, alkylation conditions) compared to its methyl ester analog.

Reactivity Map & Transformation Logic

The following diagram illustrates the primary divergent synthetic pathways accessible from the parent scaffold.

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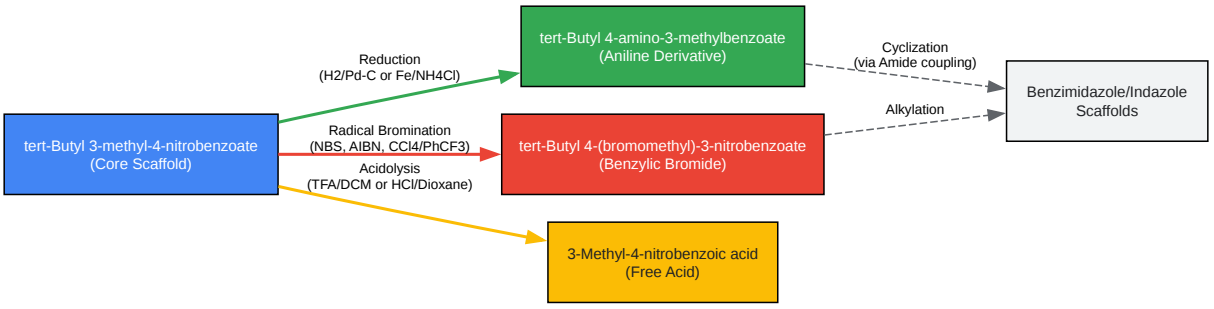


Figure 1: Divergent Reactivity Pathways of tert-Butyl 3-methyl-4-nitrobenzoate

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[1][2]

Detailed Reactivity Modules

Module A: Nitro Group Reduction (Chemo-selective)

Objective: Convert the nitro group to an amine without cleaving the acid-sensitive tert-butyl ester.[1]

- Challenge: Strong acidic reduction conditions (e.g., Sn/HCl) can prematurely cleave the tert-butyl ester.
- Recommended Method: Catalytic Hydrogenation or Iron-mediated reduction under neutral/mildly acidic conditions.[1]
- Mechanism: The tert-butyl ester is stable to hydrogenolysis (unlike benzyl esters), allowing clean conversion to tert-butyl 4-amino-3-methylbenzoate.[1]

Protocol 1: Catalytic Hydrogenation (Standard)

- Dissolution: Dissolve 1.0 eq of substrate in MeOH or EtOAc.
- Catalyst: Add 10 wt% Pd/C (50% wet).

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- Reaction: Stir under H_2 balloon (1 atm) at RT for 2–4 hours.
- Workup: Filter through Celite to remove Pd. Concentrate filtrate.[2]
- Yield: Typically >95%.

Module B: Benzylic Functionalization (Radical Bromination)

Objective: Functionalize the methyl group to create a handle for alkylation.

- Mechanism: Wohl-Ziegler reaction.[1] The electron-deficient nature of the ring (due to Nitro/Ester groups) slightly raises the activation energy for hydrogen abstraction but prevents over-oxidation.
- Reagents: N-Bromosuccinimide (NBS) and AIBN (initiator).[1]
- Solvent Note: While CCl_4 is traditional, Trifluorotoluene ($PhCF_3$) is the recommended modern, greener alternative.

Protocol 2: Benzylic Bromination

- Setup: In a flame-dried flask, dissolve substrate (1.0 eq) in anhydrous $PhCF_3$ (0.2 M).
- Reagents: Add NBS (1.05 eq) and AIBN (0.05 eq).
- Activation: Heat to reflux (approx. 102°C) or irradiate with visible light (LED).
- Monitoring: Monitor by TLC/LCMS. Stop immediately upon consumption of starting material to prevent gem-dibromination.[1]
- Purification: Cool, filter off succinimide, wash with water, and flash chromatograph.

Module C: Ester Cleavage (Acidolysis)

Objective: Reveal the carboxylic acid for coupling or solubility enhancement.

- Selectivity: The tert-butyl group is cleaved by mechanism

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(acid-catalyzed alkyl-oxygen cleavage), generating the stable tert-butyl cation (isobutylene). [1] This occurs under conditions where methyl esters are stable.

- Reagents: Trifluoroacetic acid (TFA) in Dichloromethane (DCM) or 4M HCl in Dioxane.

Protocol 3: TFA-Mediated Deprotection[1]

- Solution: Dissolve substrate in DCM (0.1 M).
- Addition: Add TFA (10–20 eq) dropwise at 0°C.
- Reaction: Warm to RT and stir for 1–3 hours.
- Workup: Concentrate in vacuo. Co-evaporate with toluene (3x) to remove residual TFA.
- Result: Quantitative conversion to 3-methyl-4-nitrobenzoic acid.

Synthesis of the Core Scaffold

If the compound is not commercially sourced, it should be synthesized via the Acid Chloride Method or Boc-Anhydride Method to avoid the harsh conditions of Fischer esterification which are inefficient for tert-butyl esters.

Recommended Route (Scale-Up Compatible):

- Activation: React 3-methyl-4-nitrobenzoic acid with Thionyl Chloride (

) and catalytic DMF to form the acid chloride.
- Esterification: React the crude acid chloride with tert-Butanol (

) in the presence of Pyridine or

  in DCM.
- Purification: Acid/Base wash to remove unreacted acid and amines.

Safety & Stability (E-E-A-T)

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- Thermal Stability: Nitro compounds are potentially explosive at high temperatures. Do not distill the residue of the bromination reaction to dryness if unreacted peroxides/initiators are present.
- Handling: The benzylic bromide derivative (Module B product) is a potent lachrymator and skin irritant. Handle in a fume hood.
- Storage: Store the tert-butyl ester in a cool, dry place. It is indefinitely stable at room temperature but will hydrolyze in the presence of strong acids and moisture.

References

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